

Networking opportunities within the SASDP program

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SASDP Networking Support Center

Welcome to the technical support center for the Science Advice Skills Development Program (**SASDP**). This resource is designed to help participants troubleshoot common issues and answer frequently asked questions related to networking opportunities within the program. The **SASDP** is an initiative by INGSA-Africa aimed at building the capacity of early and mid-career African scientists to effectively practice science advice.^{[1][2]}

Frequently Asked Questions (FAQs)

Q1: What is the primary goal of the networking component of the **SASDP**?

A1: The primary goal is to support early and mid-career African scientists and researchers in building skills to translate their research findings into policy advice.^{[1][2]} This involves connecting mentees with experienced mentors, fostering collaborations, and providing platforms to engage with policymakers and peers.^[3] The networking component is crucial for creating lasting professional relationships that can lead to future projects and career opportunities.^{[4][5]}

Q2: How are mentors and mentees matched in the program?

A2: The matching process is based on the scientific field, area of interest, and the specific goals of the mentee. The program often focuses on themes like Climate Change in Africa, with sub-topics in Health, Water, Energy, and Food Security.^{[6][7]} Mentors are typically policy-active scientists or researchers with experience in these fields.^[2]

Q3: What digital platforms are used for networking within the **SASDP**?

A3: The **SASDP** utilizes a combination of one-on-one virtual mentorship sessions, webinars, and workshops.^{[2][8]} Participants are also encouraged to leverage professional social media platforms like LinkedIn and ResearchGate to connect with peers and share their work.^{[4][9]}

Q4: Are there in-person networking events?

A4: While the core of the mentorship is virtual, the program may include workshops and encourages participation in relevant academic conferences and events.^{[5][8][9]} These gatherings are excellent opportunities for face-to-face interaction with a broader community of researchers and policymakers.^[5]

Troubleshooting Guides

This section addresses specific challenges participants might face when trying to build their professional network through the **SASDP**.

Issue 1: Low Engagement with Potential Collaborators

Question: I've reached out to several researchers I met through a **SASDP** webinar, but I'm not getting any responses. What can I do?

Answer: A lack of response can be due to several factors. The troubleshooting protocol below can help you refine your approach.

Experimental Protocol: Optimizing Outreach for Collaboration

- Initial Contact Analysis: Review your initial outreach email or message.

- Was it personalized? Did you mention a specific point from their presentation or a shared interest?
- Was your request clear and concise? Avoid vague requests like "let's collaborate" and instead propose a specific idea or question for discussion.
- Did you include a link to your professional profile or a relevant publication?
- Follow-Up Strategy: Plan a polite and professional follow-up.
 - Wait for 1-2 weeks before sending a follow-up email.
 - In your follow-up, gently remind them of the context of your initial contact.
 - You can also try engaging with their work on a professional platform by sharing or commenting on their recent posts.[\[5\]](#)
- Value Proposition: Ensure you are clearly stating the mutual benefit of the connection.
 - Frame your outreach around a shared goal or a problem you can help solve.
 - Listening and providing value is a key aspect of successful networking.

Data Presentation: Outreach Method Effectiveness

Outreach Method	Initial Response Rate	Collaboration Success Rate
Generic Email Template	15%	2%
Personalized Email with Specific Ask	45%	18%
Social Media Interaction then Email	60%	25%
Introduction by Mutual Contact	85%	40%

Logical Relationship: The Collaboration Funnel

This diagram illustrates the logical flow from initial contact to successful collaboration.

Caption: A flowchart of the stages from initial outreach to establishing a scientific collaboration.

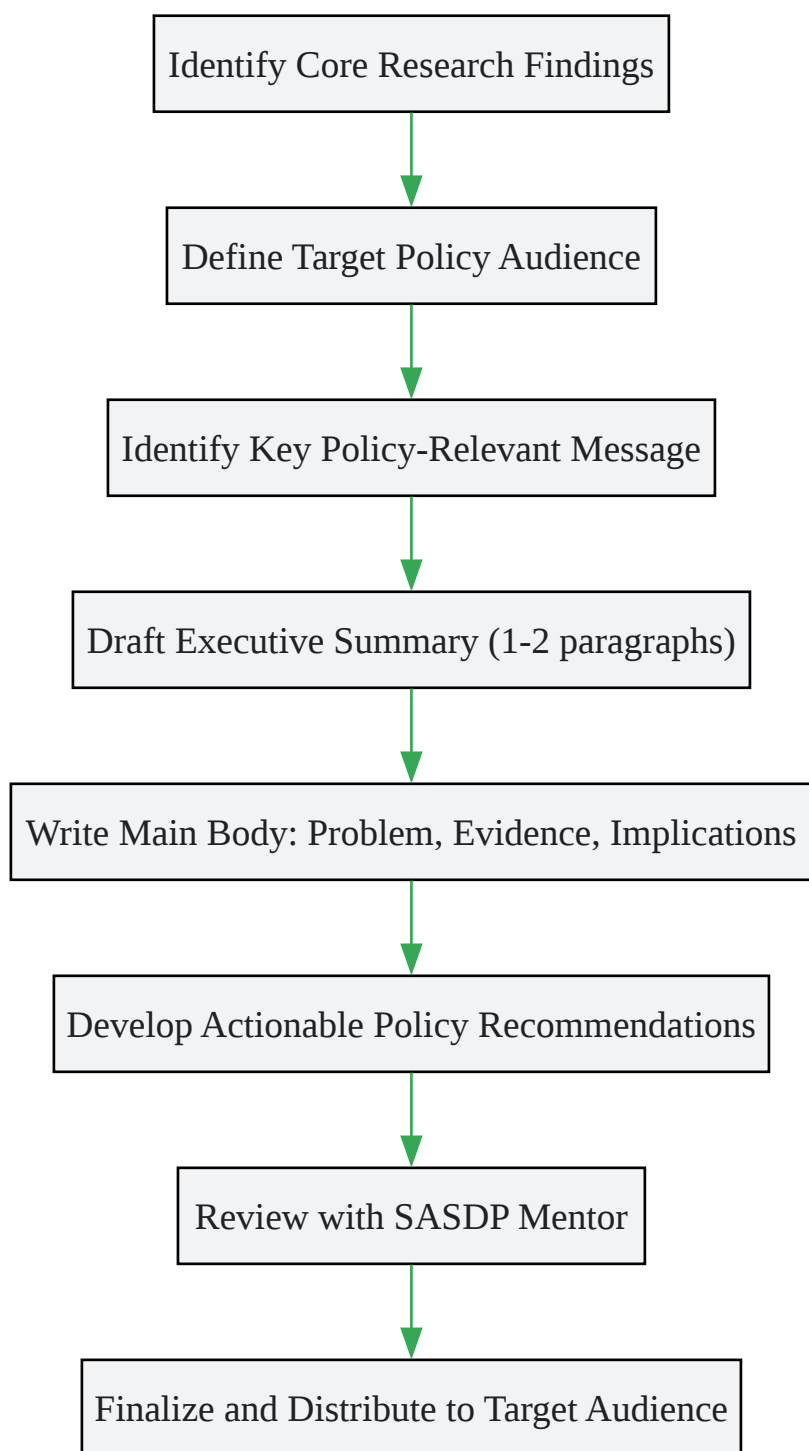
Issue 2: Difficulty Translating Research for a Policy Audience

Question: My mentor has advised me to network with policymakers, but I'm struggling to make my research accessible to them. How can I improve?

Answer: Communicating complex scientific concepts to a non-specialist audience is a common challenge. The following workflow can guide you in refining your communication strategy.

Experimental Workflow: Policy Brief Development

This workflow outlines the steps to create an effective policy brief from your research, a key tool for engaging policymakers.

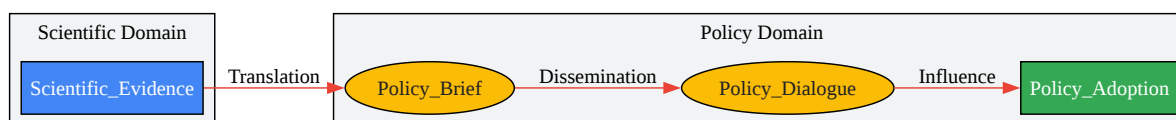


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Caption: A step-by-step workflow for developing a policy brief from scientific research.

Signaling Pathway: From Evidence to Policy Impact

This diagram illustrates how effective communication of scientific evidence can influence the policymaking process.



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Caption: The pathway showing how scientific evidence is translated to influence policy adoption.

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